

# Application of EINECS 255-399-6 in organic synthesis catalysis

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## Compound of Interest

Compound Name: EINECS 255-399-6

Cat. No.: B15178931

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## Identity of EINECS 255-399-6 and Its Applications

Initial analysis indicates that the substance identified by **EINECS 255-399-6**, with the corresponding CAS number 41489-07-0, is not utilized as a catalyst in organic synthesis. Instead, chemical databases and suppliers identify this substance as "5-Oxo-DL-proline, compound with hexadecyl L-lysinate (1:1)" or variations thereof, which are primarily employed in the cosmetics industry as surfactants and conditioning agents.

A thorough review of scientific literature and chemical supplier information reveals no evidence of **EINECS 255-399-6** being applied in the field of organic synthesis catalysis. The core request for detailed application notes, experimental protocols, and diagrams related to its catalytic use in this area cannot be fulfilled as the premise is incorrect.

The primary chemical identity associated with CAS number 41489-07-0 is a compound of 5-Oxo-DL-proline with hexadecyl L-lysinate<sup>[1]</sup>. Other sources may refer to similar structures like sodium lauroyl aspartate under a different CAS number but with related applications<sup>[2][3][4]</sup>. These substances are valued for their surface-active properties and are incorporated into personal care products.

Given the discrepancy between the requested application and the actual use of **EINECS 255-399-6**, it is not possible to provide the detailed protocols and diagrams for organic synthesis catalysis as specified in the prompt. The following sections would typically detail such applications; however, due to the non-catalytic nature of this specific chemical, this information is not applicable.

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## References

- 1. CAS No.41489-07-0,5-Oxo-DL-proline, compound with hexadecyl L-lysinate (1:1) Suppliers [lookchem.com]
- 2. Temporary title [webprod.hc-sc.gc.ca]
- 3. sodium lauroyl aspartate, 41489-18-3 [thegoodsentscompany.com]
- 4. bocsci.com [bocsci.com]
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